

Application Notes and Protocols for Measuring RNase L Activity with Ligand 1

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Compound of Interest

Compound Name: *RNase L ligand 1*

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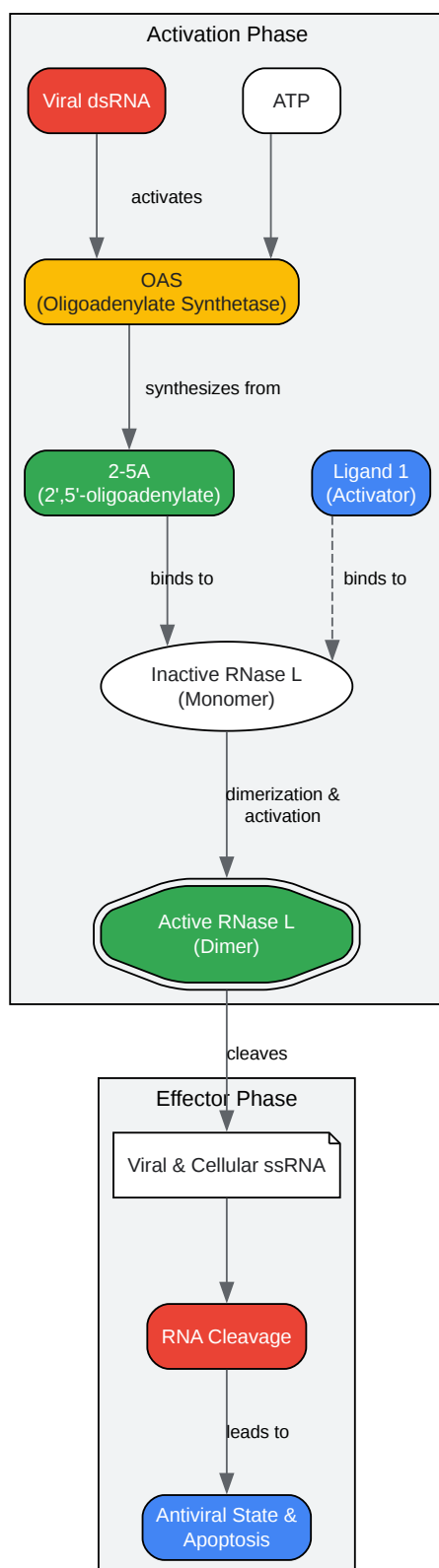
Introduction

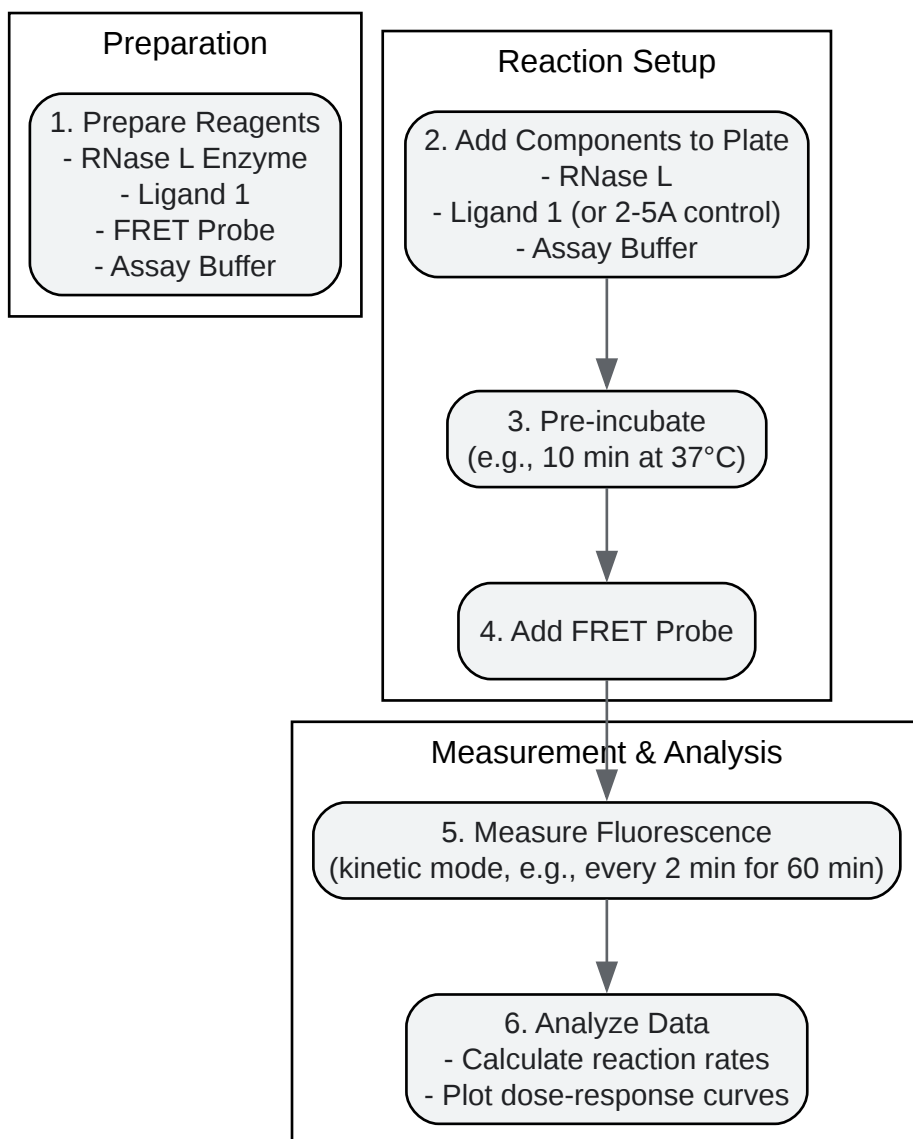
Ribonuclease L (RNase L) is a crucial enzyme in the innate immune response, acting as a key effector of the interferon-induced 2-5A pathway.^{[1][2][3]} Upon activation by 2',5'-oligoadenylates (2-5A), which are synthesized by oligoadenylate synthetases (OAS) in response to double-stranded RNA (dsRNA), RNase L dimerizes and degrades single-stranded viral and cellular RNAs, thereby inhibiting viral replication and inducing apoptosis in infected cells.^{[2][4][5]} The critical role of RNase L in host defense makes it an attractive target for therapeutic intervention. The development of small-molecule activators, such as the hypothetical "Ligand 1" discussed herein, requires robust and reliable methods for quantifying RNase L activity.

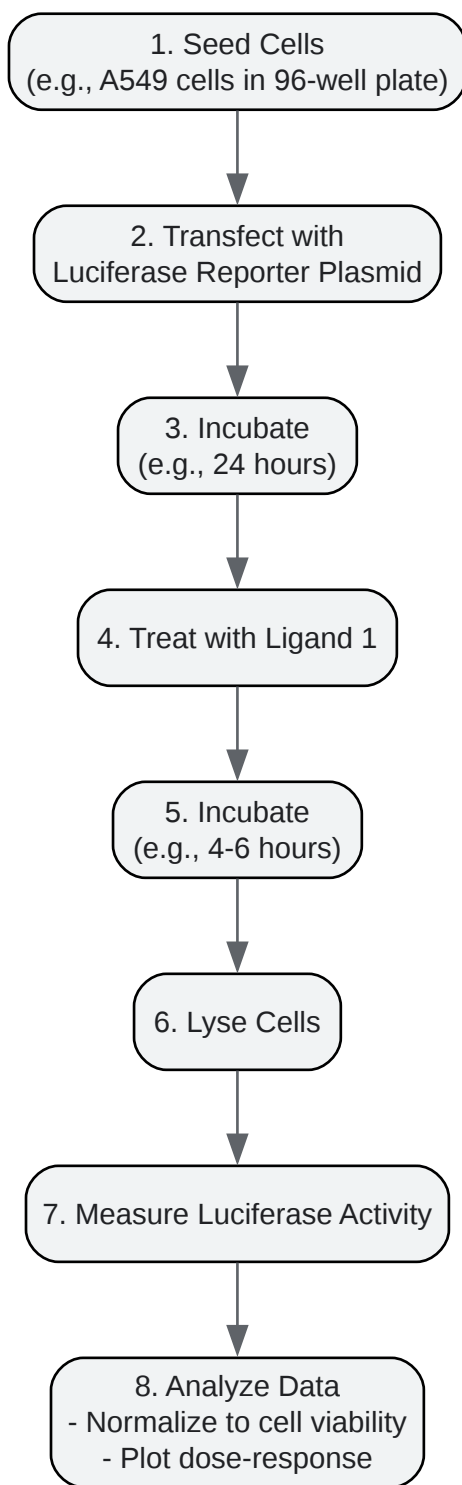
These application notes provide detailed protocols for three common methods to measure the activity of RNase L upon engagement with an activating ligand: a Fluorescence Resonance Energy Transfer (FRET)-based assay, a gel-based RNA cleavage assay, and a cell-based reporter assay.

RNase L Signaling Pathway

The canonical RNase L activation pathway begins with the recognition of viral dsRNA by OAS proteins.[2][6] This triggers the synthesis of 2-5A from ATP.[2][3] 2-5A then binds to the ankyrin repeat domain of inactive RNase L monomers, inducing a conformational change that leads to dimerization and activation of its endoribonuclease domain.[2][5] Activated RNase L proceeds to cleave single-stranded RNAs, preferentially after UU and UA dinucleotides.[4][7]







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References

- 1. A convenient and sensitive fluorescence resonance energy transfer assay for RNase L and 2',5' oligoadenylates - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 2. New Insights into the Role of RNase L in Innate Immunity - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. RNase-L Control of Cellular mRNAs: Roles in Biologic Functions and Mechanisms of Substrate Targeting - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 4. A Scientific Journey Through the 2-5A/RNase L System - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 5. [academic.oup.com](#) [[academic.oup.com](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- 7. [pnas.org](#) [[pnas.org](#)]
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